

Lanthanum Iodide: A Comprehensive Technical Guide to Crystal Structure and Properties

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Compound of Interest

Compound Name: Lanthanum iodide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the crystal structure and properties of **lanthanum iodide** (LaI_3), along with its related compounds, lanthanum diiodide (LaI_2) and lanthanum monoiodide (LaI). The information is tailored for researchers, scientists, and professionals in drug development who are interested in the material science and potential applications of lanthanide compounds.

Crystal Structure

Lanthanum iodide and its reduced forms exhibit distinct crystal structures, which are fundamental to their physical and chemical properties.

Lanthanum Triiodide (LaI_3)

Lanthanum triiodide (LaI_3) crystallizes in an orthorhombic system, adopting the PuBr_3 -type structure. This structure is characterized by eight-coordinate lanthanum centers arranged in layers. This orthorhombic structure is typical for the triiodides of the lighter lanthanide elements.

[\[1\]](#)[\[2\]](#)

Lanthanum Diiodide (LaI_2)

Lanthanum diiodide (LaI_2) possesses a tetragonal crystal structure, specifically the MoSi_2 -type. [\[3\]](#) It is an electride compound, with the formulation $\{\text{La}^{3+}, 2\text{I}^-, \text{e}^-\}$, where the electron is delocalized in a conduction band.[\[2\]](#)

Lanthanum Monoiodide (LaI)

Lanthanum monoiodide (LaI) adopts a hexagonal crystal structure.[\[2\]](#)

Table 1: Crystallographic Data of **Lanthanum Iodides**

Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)
LaI ₃	Orthorhombic	Ccmm	4.37	14.03	10.02	90	90	90
LaI ₂	Tetragonal	I4/mmm	3.92	3.92	13.96	90	90	90
LaI	Hexagonal	P6 ₃ /mmc	4.29	4.29	11.24	90	90	120

Physical and Scintillation Properties

The physical and, notably, the scintillation properties of **lanthanum iodide**, particularly when doped with cerium (Ce³⁺), make it a material of significant interest for radiation detection applications.

Table 2: Physical Properties of **Lanthanum Iodides**

Property	LaI ₃	LaI ₂
Molar Mass (g/mol)	519.62	392.72
Density (g/cm ³)	5.63 [4]	5.46 [3]
Melting Point (°C)	772 [4]	830 [3]
Appearance	Gray-white orthorhombic crystals [4]	Blue-black solid with metallic lustre [3]
Solubility in Water	Soluble [4]	---
Hygroscopicity	Strongly hygroscopic [4]	---

Table 3: Scintillation Properties of Ce-doped **Lanthanum Iodide** (LaI₃:Ce)

Property	Value
Light Yield (photons/MeV)	~75,000
Energy Resolution (@ 662 keV)	~2.8%
Primary Decay Time (ns)	~26

Experimental Protocols

Synthesis and Crystal Growth

Anhydrous LaI₃ can be synthesized by the direct reaction of lanthanum metal with elemental iodine.[\[2\]](#)

Protocol:

- Place high-purity lanthanum metal foil or powder and elemental iodine in a quartz ampoule.
- Evacuate the ampoule to a high vacuum and seal it.
- Heat the ampoule gradually to 600-800 °C in a tube furnace.
- Maintain the temperature for several hours to ensure complete reaction.
- Slowly cool the ampoule to room temperature.

LaI₂ can be prepared by the reduction of LaI₃ with metallic lanthanum.[\[3\]](#)

Protocol:

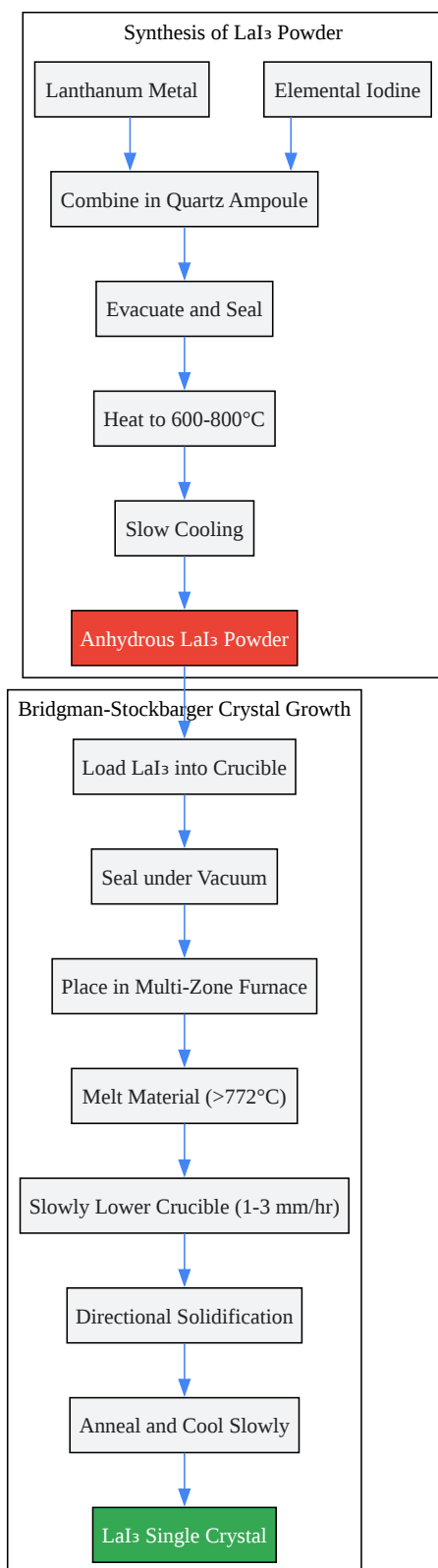
- Mix stoichiometric amounts of LaI₃ and lanthanum metal powder in an inert atmosphere glovebox.
- Press the mixture into a pellet.
- Place the pellet in a tantalum or molybdenum crucible.

- Seal the crucible in a quartz ampoule under a high vacuum.
- Heat the ampoule to 800-900 °C for an extended period (e.g., 24-48 hours).
- Cool the furnace slowly to room temperature.

High-quality single crystals of LaI_3 , often doped with an activator like cerium, are typically grown from the melt using the Bridgman-Stockbarger technique.^{[5][6][7]} This method involves the directional solidification of the molten material.

Protocol:

- Place the high-purity, anhydrous LaI_3 (and dopant, if any) powder in a pointed-tip quartz or vitreous carbon crucible.
- Seal the crucible under a high vacuum.
- Position the crucible in a multi-zone vertical furnace.
- Heat the upper zone of the furnace to a temperature above the melting point of LaI_3 (e.g., ~800 °C) to create a molten zone.
- Heat the lower zone to a temperature just below the melting point to facilitate solidification.
- Slowly lower the crucible through the temperature gradient (e.g., 1-3 mm/hour).
- Crystal nucleation begins at the pointed tip, and a single crystal grows upwards as the crucible moves into the cooler zone.
- After the entire melt has solidified, cool the furnace slowly to room temperature over several days to prevent thermal shock and cracking of the crystal.



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Workflow for the synthesis and crystal growth of LaI_3 .

Characterization of Scintillation Properties

The following protocols outline the general procedures for measuring the key scintillation properties of a grown $\text{LaI}_3\text{:Ce}$ crystal.

Light yield is the number of photons produced per unit of energy absorbed.

Protocol:

- Optically couple the $\text{LaI}_3\text{:Ce}$ scintillator crystal to a photomultiplier tube (PMT) or a silicon photomultiplier (SiPM) using optical grease.
- Wrap the crystal and the photosensor interface with a reflective material (e.g., Teflon tape) to maximize light collection.
- Expose the scintillator to a gamma-ray source with a known energy, such as ^{137}Cs (662 keV).
- Acquire the pulse height spectrum using a multichannel analyzer (MCA).
- Identify the full-energy photopeak corresponding to the gamma-ray energy.
- Calibrate the channel number to energy using known sources.
- The light yield can be determined by comparing the photopeak position of the $\text{LaI}_3\text{:Ce}$ scintillator to that of a standard scintillator with a known light yield (e.g., NaI:Tl) under the same experimental conditions, taking into account the quantum efficiency of the photosensor at the respective emission wavelengths.

Energy resolution is the ability of the detector to distinguish between two gamma-rays with closely spaced energies.

Protocol:

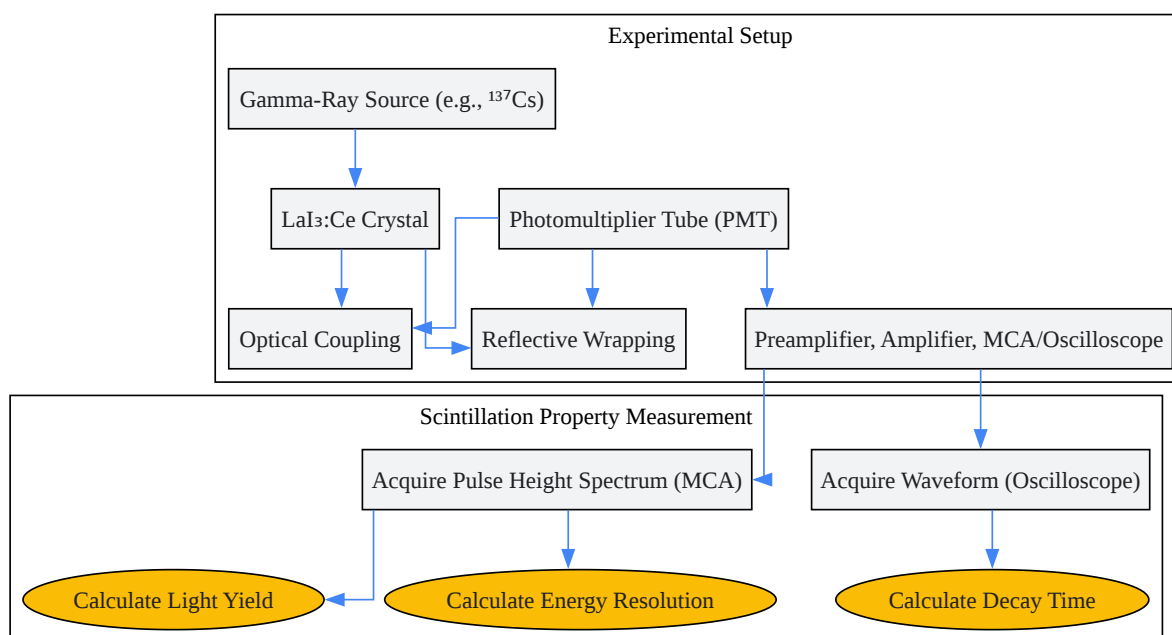
- Using the same experimental setup as for the light yield measurement, acquire a high-statistics pulse height spectrum from a monoenergetic gamma-ray source (e.g., ^{137}Cs).
- Fit the photopeak with a Gaussian function.

- The energy resolution is calculated as the full width at half maximum (FWHM) of the photopeak divided by the centroid position (energy) of the photopeak, typically expressed as a percentage.

Decay time is the characteristic time for the scintillation light emission to decay.

Protocol:

- Excite the $\text{LaI}_3\text{:Ce}$ crystal with a pulsed source of radiation (e.g., a pulsed X-ray or a fast laser).
- Detect the scintillation light with a fast photosensor (e.g., a PMT).
- Record the output signal waveform using a high-speed oscilloscope or a time-to-digital converter (TDC).
- Average multiple waveforms to improve the signal-to-noise ratio.
- Fit the decaying part of the averaged waveform with one or more exponential decay functions to determine the decay time constants.



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Workflow for scintillation property characterization.

Relevance to Drug Development

While bulk **lanthanum iodide** crystals are primarily used for radiation detection, the unique properties of lanthanides have led to their investigation in nanoparticle form for biomedical applications, including drug delivery and medical imaging.

Lanthanide-Based Nanoparticles for Imaging and Therapy

Lanthanide-doped nanoparticles are being explored as theranostic agents, combining diagnostic imaging with therapeutic capabilities.[8] Their applications include:

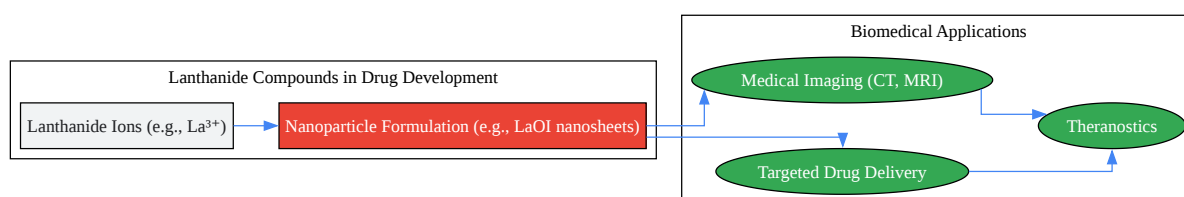
- Medical Imaging: Lanthanide ions can serve as contrast agents in magnetic resonance imaging (MRI) and as probes in optical imaging.
- Drug Delivery: Nanoparticles can be functionalized to carry and deliver drugs to specific targets, such as tumor cells.[1][9]

Lanthanum Oxyiodide (LaOI) Nanosheets

Recent research has focused on the synthesis of ultrathin lanthanum oxyiodide (LaOI) nanosheets for biomedical applications.[1][4] These nanosheets have shown potential as:

- Drug Delivery Vehicles: They exhibit a high loading capacity for anticancer drugs like doxorubicin and demonstrate pH-responsive drug release.[4]
- CT Imaging Contrast Agents: Due to the high atomic number of lanthanum and iodine, LaOI nanosheets can act as effective contrast agents for X-ray computed tomography (CT) imaging.[4]

The development of such lanthanide-based nanomaterials opens avenues for novel approaches in cancer therapy and diagnostics.



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Logical relationship of lanthanide compounds in drug development.

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